

Unraveling the Identity of "Longipedlactone G": A Technical Examination of Related Nortriterpenoids

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Compound of Interest

Compound Name: Longipedlactone G

Cat. No.: B15239555

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Introduction

The query for "**Longipedlactone G**" does not yield a direct match in the current scientific literature. It is highly probable that this name is a variant or misspelling of other closely related nortriterpenoid lactones isolated from plants of the Schisandraceae family, particularly from the genera *Kadsura* and *Schisandra*. This technical guide provides a comprehensive overview of the discovery, origin, and chemical biology of similarly named and structurally related compounds, namely Longipedlactones from *Kadsura longipedunculata* and Propindilactone G from *Schisandra propinqua*. This document is intended for researchers, scientists, and professionals in drug development who are interested in this class of natural products.

Part 1: The Longipedlactones of *Kadsura longipedunculata*

The genus *Kadsura* is a rich source of structurally diverse and biologically active triterpenoids. Phytochemical investigations into *Kadsura longipedunculata*, a plant used in traditional medicine in China, have led to the isolation of a series of novel triterpene dilactones designated as Longipedlactones.^[1]

Discovery and Origin

A review of the chemical constituents of *Kadsura longipedunculata* reveals the isolation of numerous compounds, including a series of nine novel triterpene dilactones named Longipedilactones A-I.[1] These compounds possess a unique chemical skeleton. While the specific designation "**Longipedilactone G**" is not explicitly found, it is plausible that it belongs to this series or is a yet-to-be-reported analog. Another related compound, Longipedilactone J, has been isolated from the stems of *Kadsura heteroclita*.[2]

Chemical Structure

The Longipedilactones are characterized by a complex, highly oxygenated nortriterpenoid core. The detailed structures of Longipedilactones A-I were elucidated using spectroscopic methods.[1]

Part 2: Propindilactone G from *Schisandra propinqua*

A significant body of research exists for Propindilactone G, a nortriterpenoid that shares structural similarities with compounds isolated from *Kadsura*. Given the phonetic resemblance, information on Propindilactone G is highly relevant.

Discovery and Origin

Propindilactone G is a nortriterpenoid that was first isolated from the stems of *Schisandra propinqua* var. *propinqua*.[3][4] Plants of the *Schisandra* genus are well-known for producing a variety of bioactive nortriterpenoids.[5][6][7]

Structural Revision and Synthesis

Initial structural elucidation of natural products can be challenging. As a result of synthetic studies, the structure of (+)-propindilactone G was revised.[3][4] A concise total synthesis of this complex molecule has been achieved, which not only confirmed its revised structure but also provided a route for producing the compound for further biological evaluation.[3][4][8][9]

The key steps in the first total synthesis included an asymmetric Diels-Alder reaction, a Pauson-Khand reaction, a Pd-catalyzed reductive hydrogenolysis reaction, and an oxidative heterocoupling reaction.[3][4] A later bioinspired synthesis was also developed, providing experimental evidence for its putative biosynthetic pathway.[8][9]

Experimental Protocols

Isolation of Propindilactone G (General Procedure):

A general procedure for the isolation of nortriterpenoids from Schisandra species involves the extraction of the plant material (e.g., stems) with organic solvents, followed by a series of chromatographic separations.

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References

- 1. Kadsura longipedunculata Finet & Gagnepain (Schisandraceae): An Overview of Botany, Traditional Uses, Phytochemistr... [ouci.dntb.gov.ua]
- 2. Longipedlactone J | CAS:1011762-93-8 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Asymmetric Total Synthesis of Propindilactone G - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Bioactive Nortriterpenoids from Schisandra grandiflora - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Nortriterpene lactones from the fruits of Schisandra arisanensis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Bioinspired Synthesis of Nortriterpenoid Propindilactone G [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
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